

Technical Guide: Optimal Storage and Handling of 3-Bromofuran-2-carbaldehyde

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Compound of Interest

Compound Name: 3-Bromofuran-2-carbaldehyde

Cat. No.: B086034

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This guide provides an in-depth overview of the recommended storage and handling conditions for **3-Bromofuran-2-carbaldehyde** (CAS No. 14757-78-9), a key reagent in various synthetic applications. Adherence to these protocols is critical for maintaining the compound's purity, stability, and ensuring experimental reproducibility.

Technical Data Summary

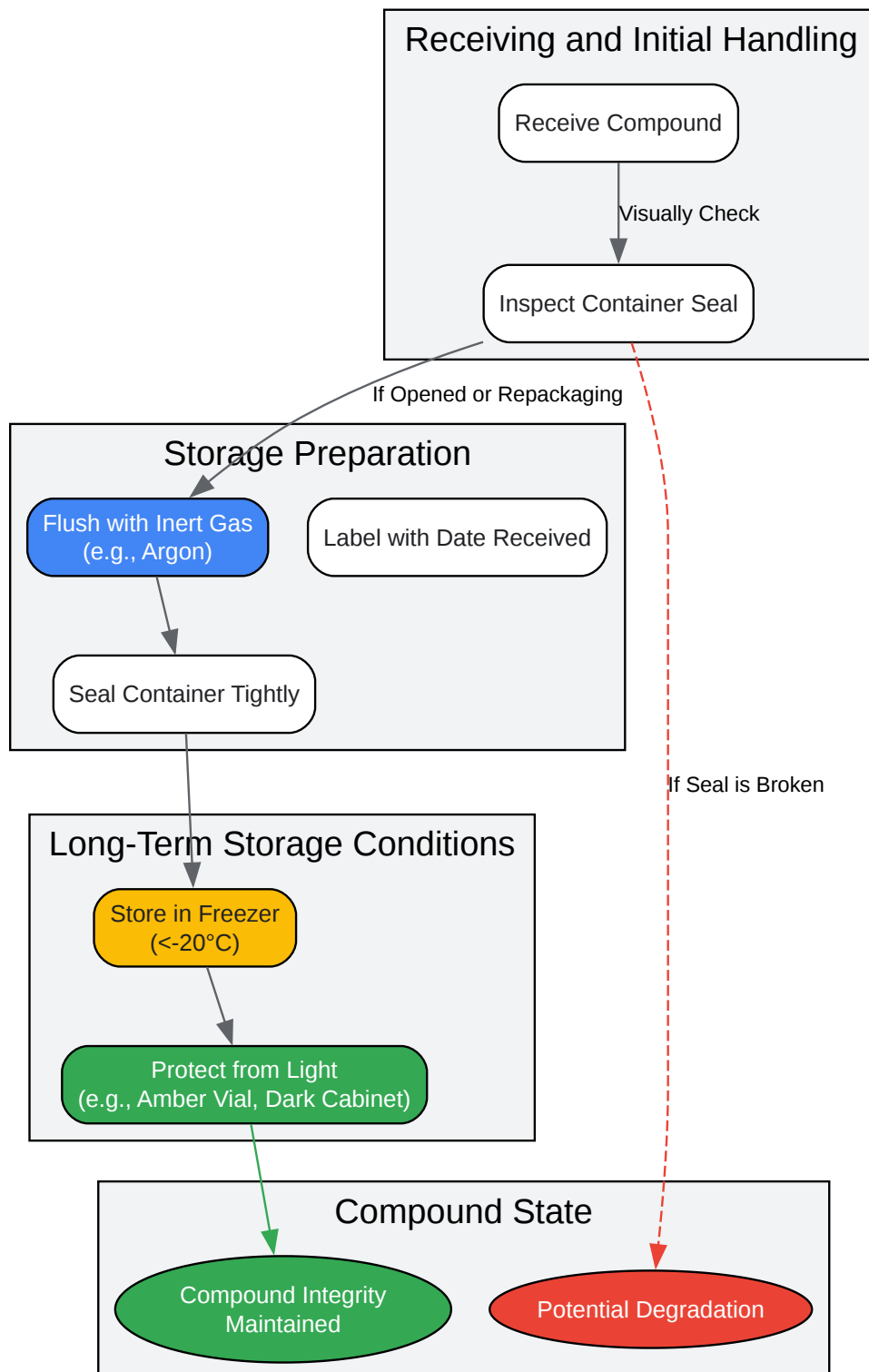
Proper storage is essential to prevent the degradation of **3-Bromofuran-2-carbaldehyde**. The compound is sensitive to atmospheric conditions, temperature, and light. The following table summarizes the key storage parameters derived from supplier safety data sheets (SDS) and product information.

Parameter	Recommended Condition	Incompatible Factors
Temperature	Store in a freezer, under -20°C.[1] Alternatively, 2-8°C is also cited.[2]	Excess heat and sources of ignition.[3]
Atmosphere	Store under an inert atmosphere (e.g., Nitrogen or Argon).[1]	Air, humidity.
Light Exposure	Protect from light.[3][4]	Direct sunlight, UV light.
Container	Keep in a tightly closed container.[3][4][5]	Poorly sealed or damaged containers.
Incompatible Materials	Not applicable.	Strong oxidizing agents.[3]
Physical Form	Pale-yellow to yellow-brown solid, semi-solid, or liquid.	Not applicable.

Handling and Storage Protocol

To ensure the long-term stability and integrity of **3-Bromofuran-2-carbaldehyde**, a systematic approach to its handling and storage is required. The following workflow outlines the critical steps from receiving the compound to its long-term storage.

Logical Workflow for 3-Bromofuran-2-carbaldehyde Storage

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